

# Application Notes and Protocols: 5-Methyl-2-phenyl-2-hexenal in Organic Synthesis

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## Compound of Interest

Compound Name: 5-Methyl-2-phenyl-2-hexenal

Cat. No.: B7856895

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This document provides a comprehensive overview of the applications of **5-Methyl-2-phenyl-2-hexenal** in organic synthesis, with a focus on its role as a versatile chemical intermediate. While primarily recognized for its characteristic warm, spicy, and floral scent in the fragrance and flavor industry, its chemical structure lends itself to various synthetic transformations.

## Physicochemical Properties

A summary of the key physical and chemical properties of **5-Methyl-2-phenyl-2-hexenal** is presented below.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O
Molecular Weight	188.27 g/mol
CAS Number	21834-92-4
Appearance	Clear, pale yellow liquid
Odor	Sweet, chocolate, green, aldehydic
Density	0.973 g/mL at 25 °C
Refractive Index	n <sub>20</sub> /D 1.534
Boiling Point	290 °C
Flash Point	113 °C
Solubility	Insoluble in water; Soluble in oils and ethanol

## Key Applications in Organic Synthesis

**5-Methyl-2-phenyl-2-hexenal** serves as a valuable intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients and fine chemicals. Its aldehyde functional group and  $\alpha,\beta$ -unsaturation make it amenable to a range of organic transformations.

## Intermediate in Condensation Reactions

The aldehyde group of **5-Methyl-2-phenyl-2-hexenal** makes it a suitable substrate for various condensation reactions, which are fundamental in carbon-carbon bond formation.

The primary synthetic route to **5-Methyl-2-phenyl-2-hexenal** itself is a base-catalyzed aldol condensation. This reaction can be conceptually reversed or extended, using **5-Methyl-2-phenyl-2-hexenal** as the electrophilic partner in reactions with enolates derived from other carbonyl compounds.

## Experimental Protocol: Synthesis of 5-Methyl-2-phenyl-2-hexenal via Aldol Condensation

This protocol details the synthesis of **5-Methyl-2-phenyl-2-hexenal** from phenylacetaldehyde and isovaleraldehyde.

### Materials:

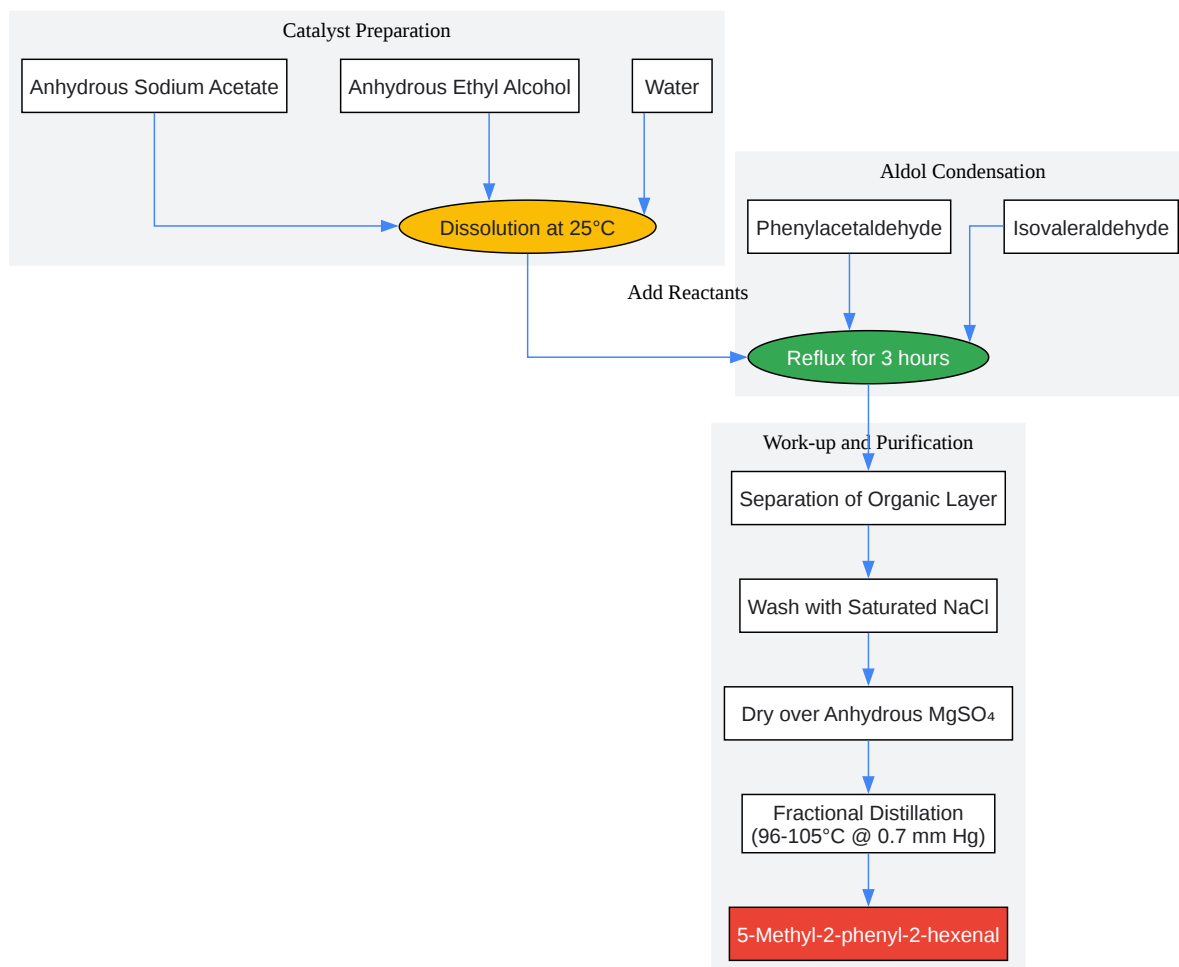
- Phenylacetaldehyde
- Isovaleraldehyde
- Anhydrous sodium acetate
- Anhydrous ethyl alcohol
- Water
- Saturated NaCl solution
- Anhydrous magnesium sulfate
- Five-liter Morton flask equipped with a stirrer, thermometer, heating mantle, reflux condenser, and addition tube.

### Procedure:

- **Preparation of the Catalyst Solution:** In the five-liter Morton flask, combine 186 g of anhydrous sodium acetate, 370 g of water, and 370 g of anhydrous ethyl alcohol. Stir the mixture at 25°C until the sodium acetate has completely dissolved.
- **Addition of Reactants:** Over a 15-minute period, add a mixture of 440 g of phenylacetaldehyde and 318 g of isovaleraldehyde to the flask through a dropping funnel.
- **Reaction:** Heat the resulting solution to reflux and maintain this temperature for approximately three hours.

- Work-up: After the reaction is complete, cool the mixture and separate the organic layer from the aqueous layer.
- Drying: Wash the organic phase with a saturated NaCl solution and subsequently dry it over anhydrous magnesium sulfate.
- Purification: Fractionally distill the dried organic phase at a 1:1 reflux ratio. The desired **5-Methyl-2-phenyl-2-hexenal** will distill at 96-105°C under a pressure of approximately 0.7 mm Hg.

Diagram of Synthesis Workflow:



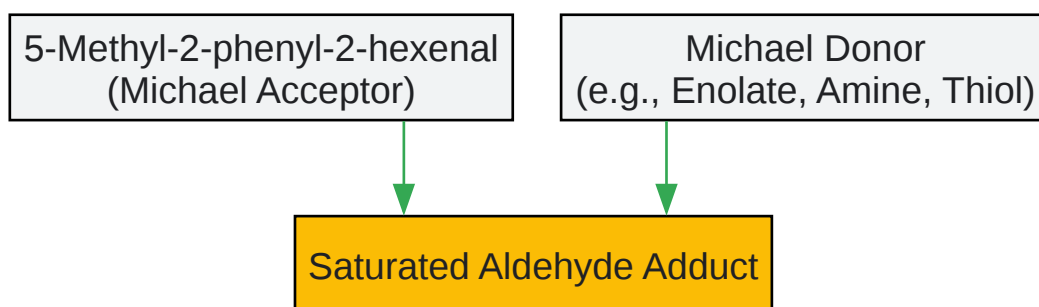
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Caption: Workflow for the synthesis of **5-Methyl-2-phenyl-2-hexenal**.

## Substrate for Michael Additions

The  $\alpha,\beta$ -unsaturated nature of **5-Methyl-2-phenyl-2-hexenal** makes it an excellent Michael acceptor. This allows for the conjugate addition of a wide range of nucleophiles to the  $\beta$ -carbon, leading to the formation of more complex saturated aldehydes. This reaction is a powerful tool for carbon-carbon and carbon-heteroatom bond formation.

Logical Relationship of a Michael Addition:



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Caption: Michael addition reaction involving **5-Methyl-2-phenyl-2-hexenal**.

## Precursor for Heterocyclic Compounds

**5-Methyl-2-phenyl-2-hexenal** can be utilized in the synthesis of various heterocyclic compounds. The aldehyde functionality, in combination with the double bond, provides multiple reactive sites for cyclization reactions with dinucleophiles, such as hydrazines, ureas, and amidines, to form five- or six-membered rings.

While specific protocols for the application of **5-Methyl-2-phenyl-2-hexenal** in these reactions are not extensively detailed in readily available literature, its structural motifs are analogous to other  $\alpha,\beta$ -unsaturated aldehydes commonly used in such syntheses. Researchers can adapt existing protocols for similar substrates to explore the synthesis of novel heterocyclic structures derived from **5-Methyl-2-phenyl-2-hexenal**.

## Conclusion

**5-Methyl-2-phenyl-2-hexenal** is a valuable and versatile building block in organic synthesis. Its established synthesis via aldol condensation and its potential for participation in Michael

additions and the formation of heterocyclic systems make it a compound of interest for chemists in academia and industry. The development of detailed protocols for its application in these areas remains a promising field for future research, potentially leading to the discovery of novel compounds with applications in pharmaceuticals and materials science.

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